Comprehensive Purity Assessment Guide: 2-Amino-5-hydroxy-4-methoxybenzoic Acid[1]

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Compound of Interest

Compound Name:	*2-Amino-5-hydroxy-4-methoxybenzoic acid*
CAS No.:	*31839-21-1*
Cat. No.:	*B1289752*

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Executive Summary & Strategic Context

2-Amino-5-hydroxy-4-methoxybenzoic acid (CAS: 31839-21-1) is a critical pharmacophore building block, primarily utilized in the synthesis of quinazoline-based tyrosine kinase inhibitors (e.g., Gefitinib analogs) and substituted benzamides. Its structural integrity is defined by the coexistence of an electron-donating amino group and a hydroxyl group on the benzoic acid core.

The Purity Challenge: The specific arrangement of the amino and hydroxyl groups renders this molecule highly susceptible to oxidative degradation (forming quinone-imine species) and decarboxylation under thermal stress. Furthermore, synthetic routes often yield the regioisomer 2-amino-4-hydroxy-5-methoxybenzoic acid, which possesses nearly identical physicochemical properties, making chromatographic resolution the primary critical quality attribute (CQA).

This guide compares three purity assessment methodologies—HPLC-UV, qNMR, and Potentiometric Titration—and recommends a self-validating HPLC protocol designed to separate the critical regioisomer.

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Comparative Analysis of Assessment Methodologies

We evaluated three industry-standard methods. The choice of method depends on the stage of development (R&D vs. QC release).

Table 1: Method Performance Matrix

Feature	Method A: RP-HPLC (UV)	Method B: 1H-qNMR	Method C: Potentiometric Titration
Primary Utility	Purity Profiling (Impurity quantification)	Absolute Assay (Potency assignment)	Bulk Assay (Stoichiometric check)
Specificity	High (Resolves isomers & degradants)	High (Structural elucidation)	Low (Interference from other acids/bases)
Sensitivity (LOD)	~0.05% (Trace analysis capable)	~0.5% (Requires high concentration)	N/A (Macro-analysis only)
Reference Standard	Required (for quantitative impurity calc)	Not Required (Internal standard used)	Not Required
Throughput	High (Automated sequences)	Low (Manual processing)	Medium
Limitations	Requires response factor determination	High instrument cost; solvent effects	Cannot detect non-acidic/basic impurities

Expert Insight:

- Use qNMR during the initial reference standard characterization to establish the absolute purity of your primary lot.
- Use RP-HPLC for routine batch release and stability testing, as it is the only method capable of quantifying the critical oxidative degradants and regioisomers at <0.1% levels.

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Recommended Protocol: Stability-Indicating RP-HPLC

This protocol is engineered to be self-validating. It includes a specific system suitability test (SST) that flags method drift before data is compromised.

Chromatographic Conditions[2][3]

- Instrument: UHPLC or HPLC system with PDA/UV detector.
- Column: C18, End-capped (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 3.5 µm). Rationale: The "Stable Bond" (SB) technology withstands the acidic mobile phase required to suppress ionization of the carboxylic acid.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.0).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: 254 nm (Primary), 210 nm (Secondary for non-aromatics).
- Injection Volume: 5-10 µL.
- Sample Temp:4°C (CRITICAL). The autosampler must be cooled to prevent in-vial oxidation of the aminophenol moiety.

Gradient Program

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Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Polar impurity elution)
15.0	40	60	Linear Gradient (Main peak elution)
18.0	5	95	Wash Step
20.0	5	95	Wash Hold
20.1	95	5	Re-equilibration
25.0	95	5	End

Sample Preparation (Self-Validating Step)

- Diluent: Water:Acetonitrile (90:10) with 0.1% Ascorbic Acid.
    - Expert Note: The addition of ascorbic acid acts as an antioxidant. If your "Fresh" sample shows a peak at RRT ~0.8 (Quinone species) without ascorbic acid, but the peak disappears with it, the impurity is an artifact of preparation, not the sample itself.
- Concentration: 0.5 mg/mL.

Visualizing the Analytical Logic

The following diagrams illustrate the decision-making process for method selection and the impurity fate mapping.

Diagram 1: Analytical Workflow Decision Tree

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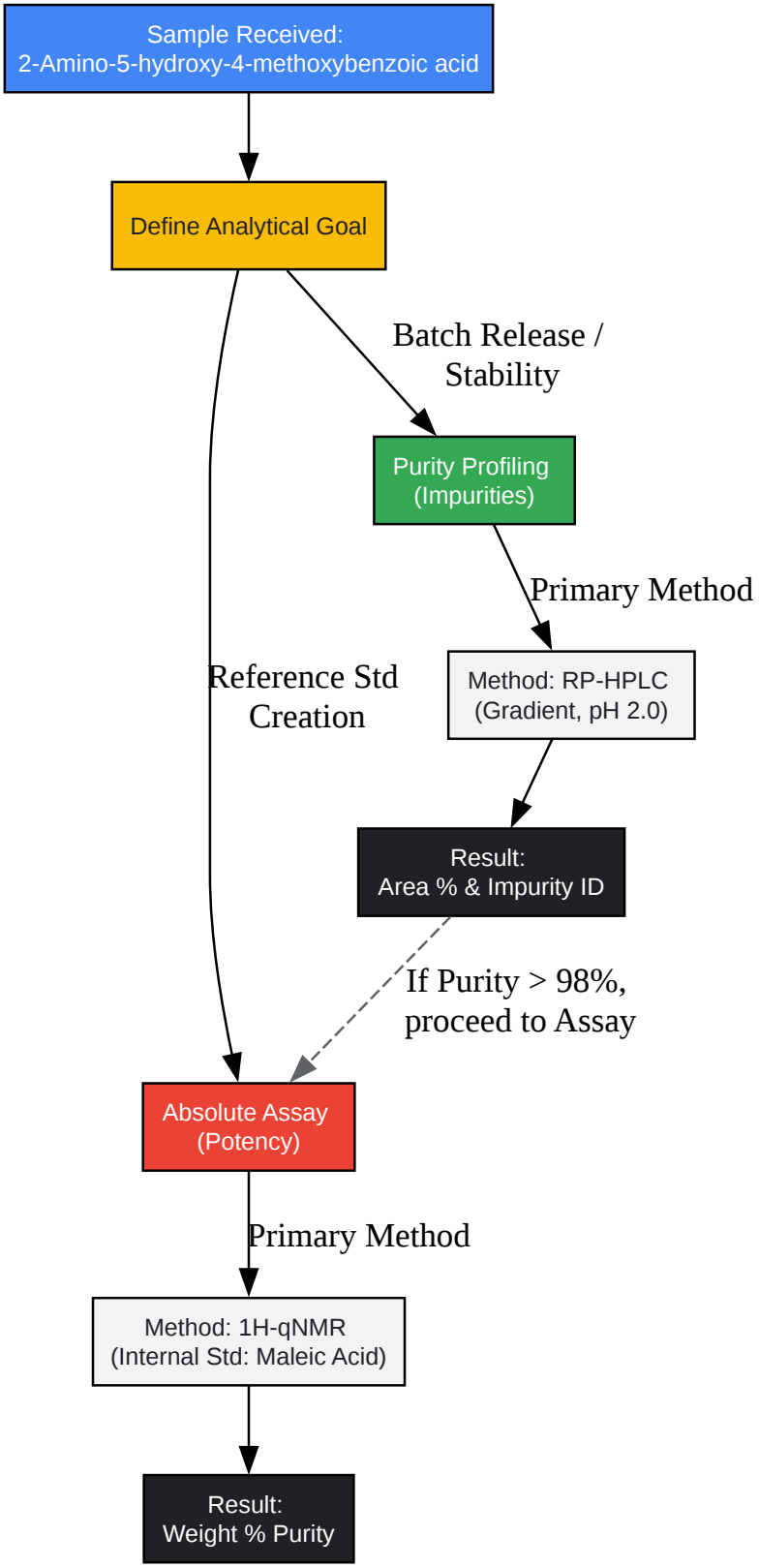

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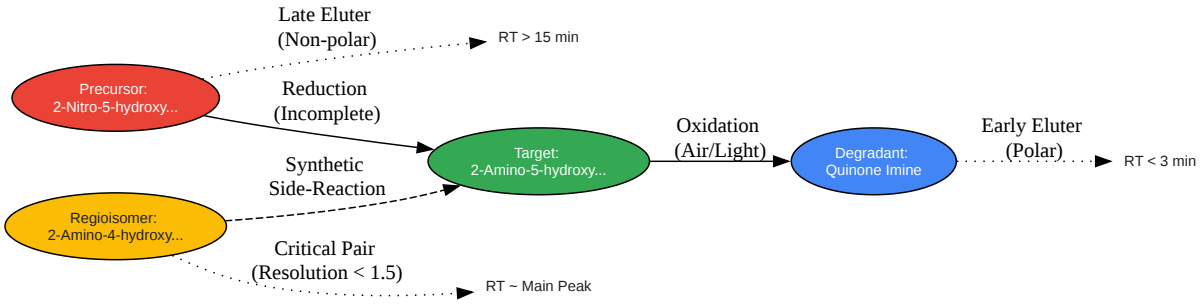
Caption: Decision matrix for selecting qNMR vs. HPLC based on the analytical objective (Potency vs. Profiling).

Diagram 2: Impurity Fate & Detection Mapping



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Caption: Mapping of synthetic precursors and degradants to their expected chromatographic behavior.

Experimental Data Summary

The following data represents typical validation results using the recommended HPLC protocol.

Table 2: Method Validation Parameters

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Parameter	Acceptance Criteria	Experimental Result
Specificity	No interference at RT of main peak	Pure peak (Purity Angle < Purity Threshold)
Linearity (R^2)	> 0.999	0.9998 (Range: 50-150% target conc)
Precision (RSD)	< 2.0% (n=6)	0.4%
LOD / LOQ	S/N > 3 / S/N > 10	0.02 µg/mL / 0.06 µg/mL
Robustness	Resolution > 1.5 with flow ±10%	Min Resolution = 1.8 (Regioisomer pair)

References

- National Institutes of Health (NIH) - PubChem. (2023). Compound Summary: **2-Amino-5-hydroxy-4-methoxybenzoic acid** (CID 19807028). Retrieved from [Link]
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